

An In-depth Technical Guide to Butane-2-sulfonamide

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Compound of Interest

Compound Name: *Butane-2-sulfonamide*

Cat. No.: *B3246515*

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Disclaimer: Publicly available scientific data, including a registered CAS number, for **butane-2-sulfonamide** is limited. This guide provides identification details for **butane-2-sulfonamide** and presents experimental data and protocols for closely related isomers and precursors to serve as a technical reference. All data for compounds other than **butane-2-sulfonamide** are clearly indicated.

Identification of Butane-2-sulfonamide

Butane-2-sulfonamide is a chemical compound containing a butane backbone with a sulfonamide group attached to the second carbon. While a specific CAS number for this compound is not readily available in major chemical databases, its structure and molecular identifiers have been predicted.

Identifier	Value
Molecular Formula	C4H11NO2S[1]
IUPAC Name	butane-2-sulfonamide
SMILES	CCC(C)S(=O)(=O)N[1]
InChI	InChI=1S/C4H11NO2S/c1-3-4(2)8(5,6)7/h4H,3H2,1-2H3,(H2,5,6,7)[1]
InChIKey	FCWGIFCVCCCHGTK-UHFFFAOYSA-N[1]
Monoisotopic Mass	137.05106 Da[1]

Physicochemical Data of Related Compounds

Due to the absence of experimental data for **butane-2-sulfonamide**, the following tables summarize the properties of its isomer, 1-butanefulfonamide, and its likely precursor, butane-2-sulfonyl chloride.

Table 2.1: Properties of 1-Butanesulfonamide (Isomer)

Property	Value	CAS Number
Molecular Weight	137.20 g/mol [2]	3144-04-5[2][3]
Molecular Formula	C4H11NO2S[2][3]	
XLogP3	0.2[2]	
Hydrogen Bond Donor Count	1	
Hydrogen Bond Acceptor Count	2	
Rotatable Bond Count	2	

Table 2.2: Properties of Butane-2-sulfonyl chloride (Precursor)

Property	Value	CAS Number
Molecular Weight	156.63 g/mol [4][5]	4375-72-8[4][5][6]
Molecular Formula	C4H9ClO2S[4][5]	
SMILES	CCC(C)S(=O)(=O)Cl[4]	

Experimental Protocols: General Synthesis of a Primary Sulfonamide

The synthesis of **butane-2-sulfonamide** would likely follow the well-established reaction of a sulfonyl chloride with ammonia. The following is a general protocol based on this common synthetic route.[7]

Objective: To synthesize a primary sulfonamide from its corresponding sulfonyl chloride.

Materials:

- Butane-2-sulfonyl chloride
- Ammonia (aqueous solution or gas)
- A suitable solvent (e.g., dichloromethane, tetrahydrofuran)
- A base (e.g., pyridine, triethylamine, if using an amine salt)
- Deionized water
- Brine
- Drying agent (e.g., anhydrous magnesium sulfate)

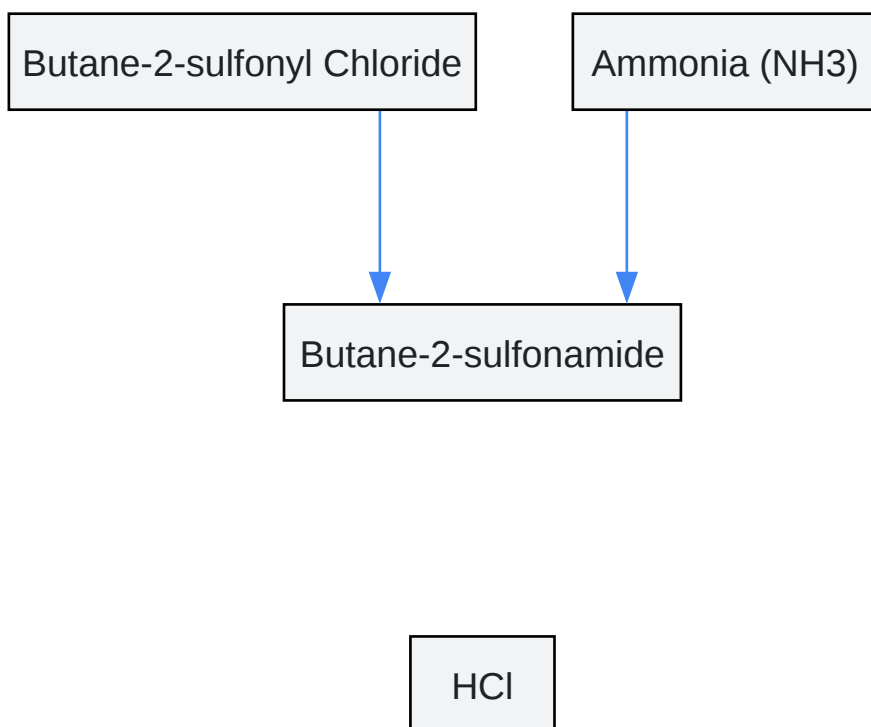
Procedure:

- Dissolve butane-2-sulfonyl chloride in the chosen solvent in a reaction flask equipped with a stirrer and cooled in an ice bath.

- Slowly add a stoichiometric excess of aqueous ammonia to the cooled solution while stirring. The reaction is exothermic.
- After the addition is complete, allow the reaction mixture to warm to room temperature and continue stirring for several hours or until the reaction is complete (monitored by TLC or LC-MS).
- If a precipitate (the sulfonamide product) forms, it can be collected by filtration, washed with cold water, and dried.
- If the product remains in the organic phase, transfer the mixture to a separatory funnel.
- Wash the organic layer sequentially with dilute acid (to remove excess ammonia), water, and brine.
- Dry the organic layer over an anhydrous drying agent (e.g., magnesium sulfate), filter, and concentrate the solvent under reduced pressure to obtain the crude product.
- The crude **butane-2-sulfonamide** can be purified by recrystallization or column chromatography.

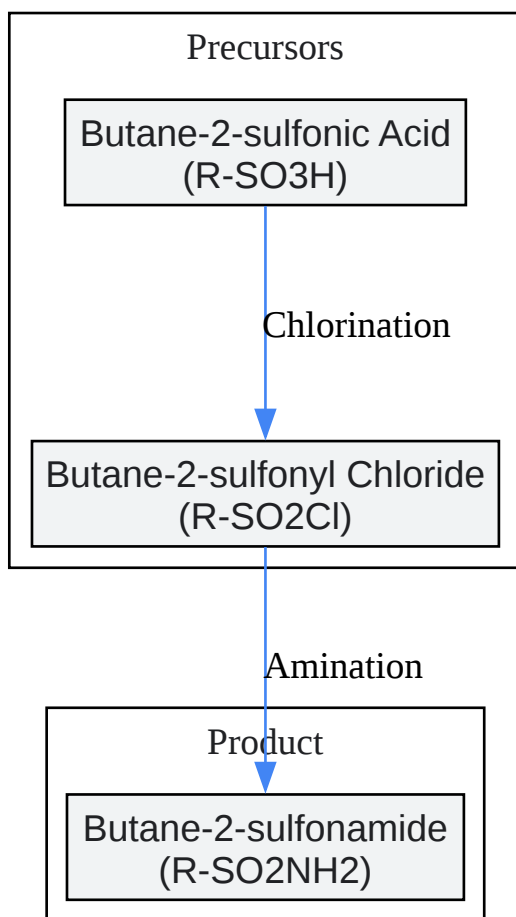
Visualizations

The following diagrams illustrate the general synthetic pathway for sulfonamides and the structural relationships between related compounds.



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Caption: General reaction scheme for the synthesis of **butane-2-sulfonamide**.



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Caption: Structural relationship and transformation pathway.

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